

Inter-day and intra-day precision for Isopropylamine hydrochloride analysis

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Compound of Interest

Compound Name: Isopropylamine hydrochloride

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Precision in Isopropylamine Hydrochloride Analysis: A Comparative Guide

For researchers, scientists, and professionals in drug development, ensuring the precision of analytical methods is paramount for reliable and reproducible results. This guide provides a comparative overview of inter-day and intra-day precision for the analysis of **Isopropylamine hydrochloride** using various analytical techniques. The data presented is supported by detailed experimental protocols to aid in methodological assessment and selection.

The precision of an analytical method refers to the closeness of agreement among a series of measurements obtained from multiple samplings of the same homogeneous sample under stipulated conditions. It is a critical parameter in method validation, demonstrating the reliability of the method in a laboratory setting. Precision is typically expressed as the relative standard deviation (RSD) and is assessed at two levels:

- **Intra-day Precision (Repeatability):** The precision of the assay when conducted by the same analyst, on the same day, using the same equipment and reagents.
- **Inter-day Precision (Intermediate Precision):** The precision of the assay when conducted on different days, by different analysts, or with different equipment within the same laboratory.

This guide compares three analytical techniques for the determination of Isopropylamine: Gas Chromatography (GC), Ion Chromatography (IC), and Spectrophotometry.

Comparative Precision Data

The following table summarizes the inter-day and intra-day precision data for the analysis of Isopropylamine using different analytical methods. The data is presented as the Relative Standard Deviation (%RSD), which provides a measure of the method's variability. Lower %RSD values indicate higher precision.

Analytical Method	Analyte Form	Matrix	Concentration Level	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
Gas Chromatography (GC)	Isopropylamine	Drug Substance	100 ppm	< 15%	Not Specified
Ion Chromatography (IC)	Isopropylamine	Metoprolol Succinate	50% - 150% of target	Not Specified	System Precision: 1.38%
Spectrophotometry	Mono Isopropylamine	Drug Substances	Working Concentration	Specified as performed	Specified as performed during 3 consecutive days

Note: The available literature provides specific precision data for Isopropylamine in various forms and matrices. Direct comparison for **Isopropylamine hydrochloride** was not explicitly found; however, the principles and expected performance would be similar. The spectrophotometric method's precision was stated as having been performed but specific %RSD values were not provided in the source document.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Detailed methodologies are crucial for replicating and evaluating analytical methods. Below are the experimental protocols for the compared techniques.

Gas Chromatography (GC) Method for Residual Solvents

This method is suitable for the determination of Isopropylamine as a residual solvent in pharmaceutical ingredients.[2]

- Instrumentation: A Gas Chromatograph (e.g., Shimadzu 17A) equipped with a Flame Ionization Detector (FID) and a split/splitless injection port.
- Column: BP-624 (30m x 0.53mm i.d. x 0.25µm coating thickness) or equivalent.
- Carrier Gas: Nitrogen.
- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 5 minutes.
 - Ramp 1: Increase at 10°C/min to 55°C, hold for 5 minutes.
 - Ramp 2: Increase at 10°C/min to 200°C, hold for 5 minutes.
- Injector and Detector Temperature: Not specified in the provided context.
- Sample Preparation: A stock solution is prepared by dissolving a known amount of Isopropylamine in a suitable solvent like Dimethyl sulfoxide (DMSO). Working standards are prepared by diluting the stock solution.
- Injection Volume: 1 µL.
- Precision Assessment: For method precision, six replicate injections of a 100 ppm solution were performed, and the %RSD of the concentration was calculated.[2]

Ion Chromatography (IC) Method for Isopropylamine Content

This method is designed for the determination of Isopropylamine content in a drug substance like Metoprolol Succinate.[3]

- Instrumentation: An Ion Chromatography system.
- Column and other IC parameters: Not specified in the provided context.
- Sample Preparation:
 - Standard Solution: A series of standard solutions of Isopropylamine are prepared in a concentration range from 50% to 150% of the target concentration (e.g., 1000 ppm with respect to the sample).
 - Sample Solution: A known amount of the drug substance is dissolved in a suitable diluent.
- Precision Assessment: System precision was evaluated, and a %RSD of 1.38% was observed.[3] The accuracy of the method was determined by spiking known amounts of Isopropylamine at 50%, 100%, and 150% of the specified limit, with recoveries ranging from 83.2% to 100.7%.[3]

Spectrophotometric Method for Mono Isopropylamine

This visible spectrophotometric method was developed for the determination of trace levels of mono isopropylamine in bulk drugs like Carisoprodol and Isoproterenol hydrochloride.[1]

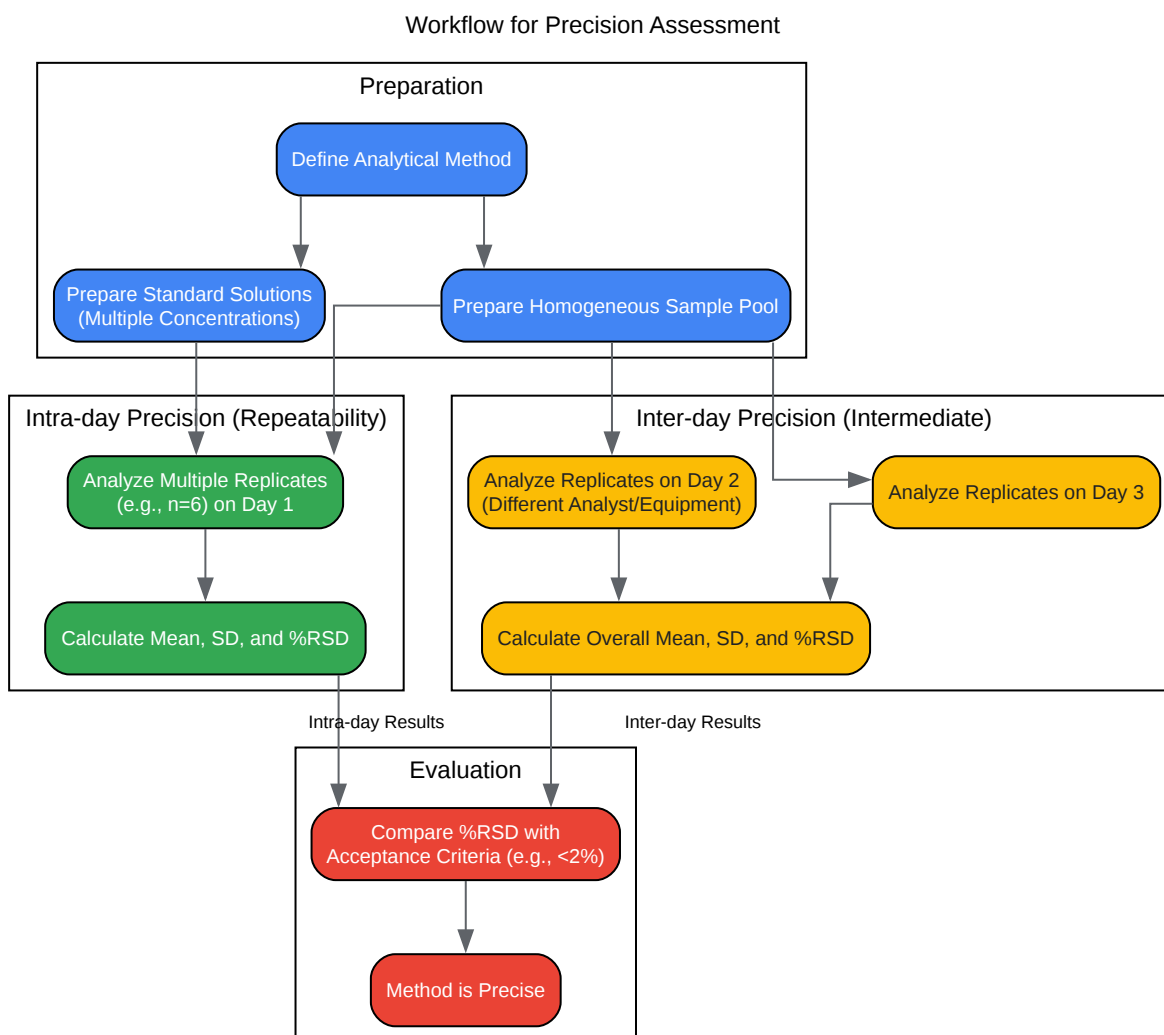
- Principle: The method is based on the formation of a colored complex upon the addition of a color reagent (containing Acetyl acetone, formaldehyde, and pyridine) and heating. The absorbance of the resulting yellow-colored complex is measured.
- Instrumentation: A UV-Visible Spectrophotometer.
- Wavelength of Maximum Absorbance (λ_{max}): 420 nm.
- Reagents:
 - Color Reagent: A mixture of Acetyl acetone, formaldehyde, and pyridine.
- Sample Preparation:
 - Standard Solution: A stock solution of Isopropylamine is prepared in water. A working standard is prepared by diluting the stock solution and reacting it with the color reagent,

followed by heating on a water bath for 10 minutes.

- **Sample Solution:** A known amount of the drug substance is dissolved in an appropriate solvent (e.g., 96% ethanol for Carisoprodol, water for Isoproterenol hydrochloride), and the color reagent is added. The mixture is then heated on a water bath for 10 minutes.
- **Precision Assessment:** Method precision was evaluated for repeatability (intra-day) and intermediate precision (inter-day) by preparing and analyzing six separate sample solutions spiked with a known amount of mono isopropylamine. The inter-day precision was assessed over three consecutive days by three different analysts.[\[1\]](#)

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the validation of an analytical method, focusing on the assessment of precision.



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Caption: Workflow for assessing intra-day and inter-day precision.

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References

- 1. ijpsr.com [ijpsr.com]
- 2. orientjchem.org [orientjchem.org]
- 3. researchgate.net [researchgate.net]
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